

Comparative Guide: Mass Spectrometry Fragmentation of Chloro(methoxy)dimethylsilane

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Compound of Interest

Compound Name: Chloromethoxy(dimethyl)silane

Cat. No.: B14125739

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Executive Summary

Chloro(methoxy)dimethylsilane (

) is a bifunctional organosilane featuring both a hydrolytically sensitive silicon-chlorine bond and a silicon-methoxy group. Unlike the ubiquitous trimethylsilyl (TMS) derivatives, this compound introduces a distinct isotopic signature and fragmentation pathway driven by the competition between the chloro and methoxy substituents.

This guide details the electron ionization (EI) fragmentation mechanisms of Chloro(methoxy)dimethylsilane, contrasting its behavior with Trimethylchlorosilane (TMCS) and Dimethoxydimethylsilane (DMDMS). Understanding these patterns is critical for identifying silylation byproducts and monitoring reagent purity in pharmaceutical synthesis.

Key Technical Specifications

Property	Chloro(methoxy)dimethylsilane
Formula	
Molecular Weight	124.64 Da
Monoisotopic Mass	124.01 Da () / 126.01 Da ()
Key Diagnostic	Distinct 3:1 isotopic ratio in molecular and daughter ions

Mechanistic Fragmentation Analysis

The fragmentation of Chloro(methoxy)dimethylsilane under 70 eV Electron Ionization (EI) is governed by the relative bond strengths of Si-C, Si-O, and Si-Cl, and the stabilization of the resulting silyl cations.

Primary Fragmentation Pathways

The molecular ion (

, m/z 124) is typically observed due to the stabilizing effect of the silicon atom, though it may be of low intensity. The fragmentation is dominated by radical losses from the silicon center.

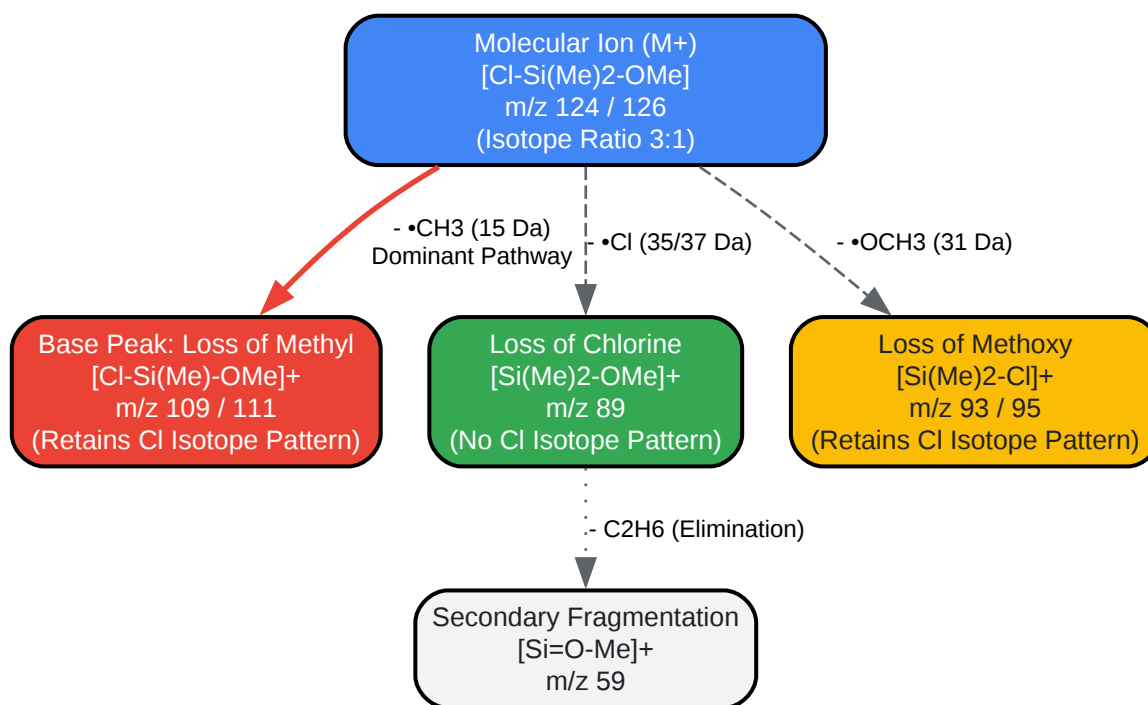
- -Cleavage (Loss of Methyl): The Dominant Pathway
 - Mechanism: Homolytic cleavage of the Si-C bond releases a methyl radical (, 15 Da).
 - Result: Formation of the even-electron silylium ion .
 - m/z : 109 (containing) and 111 (containing)

).

- Intensity: This is typically the Base Peak (100%) because the silicon center effectively stabilizes the positive charge, and the loss of a methyl group relieves steric strain.
- Heterolytic Cleavage (Loss of Chlorine)
 - Mechanism: Cleavage of the Si-Cl bond releases a chlorine radical or chloride anion equivalent.
 - Result: Formation of the methoxydimethylsilyl cation
- - m/z:89.[1]
 - Diagnostic Value: This peak lacks the chlorine isotopic pattern, distinguishing it from the m/z 109 fragment.
- Loss of Methoxy Radical
 - Mechanism: Cleavage of the Si-O bond (less favorable than Si-C cleavage).
 - Result: Formation of the chlorodimethylsilyl cation
- - m/z:93 and 95.
 - Observation: This pathway is minor compared to methyl loss due to the high strength of the Si-O bond (~452 kJ/mol) versus the Si-C bond (~318 kJ/mol).

Fragmentation Pathway Diagram

The following diagram illustrates the competitive fragmentation kinetics, highlighting the isotopic splitting where applicable.



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Figure 1: Mechanistic fragmentation tree of Chloro(methoxy)dimethylsilane showing the primary ionization and subsequent dissociation pathways.

Comparative Performance Analysis

To validate the identity of Chloro(methoxy)dimethylsilane, it must be differentiated from structurally similar silylating agents. The table below contrasts its MS signature with Trimethylchlorosilane (TMCS) and Dimethoxydimethylsilane.

Diagnostic Comparison Table

Feature	Chloro(methoxy)dimethylsilane	Trimethylchlorosilane (TMCS)	Dimethoxydimethylsilane
Structure			
Molecular Ion (M+)	124 / 126 (3:1 ratio)	108 / 110 (3:1 ratio)	120 (No Cl pattern)
Base Peak	109 ()	93 ()	105 ()
Secondary Ion	89 (Loss of Cl)	73 (Loss of Cl,)	59 ()
Key Differentiator	Simultaneous presence of Cl isotopes and Methoxy loss channel. [2]	Absence of oxygen-containing fragments (e.g., no m/z 59 or 89).	Absence of Cl isotopes; M+ is even mass 120.

Causality of Differences

- TMCS vs. Chloro(methoxy)dimethylsilane: Replacing a methyl group in TMCS with a methoxy group increases the molecular weight by 16 Da (108 124). The fragmentation logic remains similar (loss of methyl is favored), but the resulting cation at m/z 109 is stabilized by resonance from the oxygen lone pair, making it potentially more stable than the analogous m/z 93 ion from TMCS.
- Isotopic Validation: The presence of Chlorine provides a "self-validating" spectral feature. Any fragment ion containing the Si-Cl bond (m/z 124, 109, 93) must display the characteristic 3:1 intensity ratio of to . Fragments losing Cl (m/z 89) will strictly follow Silicon's isotopic pattern (, ,).

Experimental Protocol for Characterization

To ensure reproducible data when analyzing this compound or its derivatives, follow this validated GC-MS workflow.

Sample Preparation & Injection

- **Solvent Selection:** Dissolve the reagent in anhydrous Dichloromethane (DCM) or Hexane. Avoid alcohols (e.g., Methanol) to prevent solvolysis of the Si-Cl bond, which would convert the analyte to Dimethoxydimethylsilane.
- **Concentration:** Prepare a 100 ppm solution. High concentrations may overload the detector due to the volatility of organosilanes.
- **Inlet Conditions:**
 - Temperature: 200°C.
 - Split Ratio: 50:1 (to prevent column saturation).

GC-MS Acquisition Parameters

- **Column:** Non-polar capillary column (e.g., DB-5ms or HP-5ms), 30m x 0.25mm ID.
- **Carrier Gas:** Helium at 1.0 mL/min (constant flow).
- **Oven Program:**
 - Initial: 40°C (hold 3 min) to trap volatile silanes.
 - Ramp: 15°C/min to 250°C.
- **MS Source:** Electron Ionization (EI) at 70 eV.
- **Scan Range:** m/z 35 – 350. (Scanning below m/z 35 is unnecessary and increases background noise).

Data Validation Step

- Check 1: Extract ion chromatogram (EIC) for m/z 109 and m/z 111. The peaks must co-elute perfectly.
- Check 2: Calculate the ratio of Area(109) / Area(111). It should be approximately 3.0 (within 10% error). If the ratio deviates (e.g., >5.0), the peak is likely an interference or a non-chlorinated siloxane.

References

- NIST Mass Spectrometry Data Center. Chloro(methoxy)dimethylsilane - Mass Spectrum.[3][4] National Institute of Standards and Technology.[5] Available at: [\[Link\]](#)
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